Proper Disposal of Binapacryl: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Binapacryl*
CAS No.:	*485-31-4*
Cat. No.:	*B1667083*

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This document provides essential safety and logistical information for the proper disposal of **Binapacryl**, an obsolete and highly toxic miticide and fungicide. Adherence to these procedures is critical for ensuring the safety of laboratory personnel and protecting the environment. **Binapacryl** is classified as a hazardous waste and its disposal is regulated under strict federal and state guidelines.[1][2][3][4]

Immediate Safety Precautions

Binapacryl is highly toxic to mammals, fish, and aquatic invertebrates.[5] It can be absorbed through the skin and by inhalation of its aerosol.[6] A significant hazard is its decomposition into Dinoseb, a highly toxic substance, through hydrolysis or metabolism.[5][6][7][8]

Personal Protective Equipment (PPE) is mandatory when handling **Binapacryl**:

- Respiratory Protection: A particulate filter respirator appropriate for the airborne concentration of the substance.[6]
- Hand Protection: Chemical-resistant gloves.[6]

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- Eye Protection: Safety goggles or a face shield.[6]
- Skin and Body Protection: Protective clothing to prevent skin contact.[6]

In case of exposure, seek immediate medical attention.[6]

Hazard and Regulatory Information

Parameter	Value / Information	Source
Chemical Name	2-sec-butyl-4,6-dinitrophenyl 3-methylcrotonate	[9]
CAS Number	485-31-4	[10]
UN Number	2779	[5]
UN Hazard Class	6.1 (Toxic)	[6]
UN Pack Group	III (minor danger)	[6][11]
WHO Classification	Ib (Highly hazardous)	[11]
GHS Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H360 (May damage fertility or the unborn child), H410 (Very toxic to aquatic life with long lasting effects)	[5]
Regulatory Framework (US)	Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA); Resource Conservation and Recovery Act (RCRA)	[1][3][4]
Primary Decomposition Product	Dinoseb (highly toxic)	[6][7][8]

Step-by-Step Disposal Procedure

Due to its hazardous nature and obsolete status, **Binapacryl** cannot be disposed of through standard laboratory waste streams.

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Step 1: Secure Storage

- Store unwanted **Binapacryl** in its original, tightly sealed container in a well-ventilated, secure area.[6][12]
- The storage area should be separated from food and feedstuffs.[6]
- Ensure the container is clearly labeled as "Hazardous Waste: **Binapacryl**."

Step 2: Contact Your Institution's Environmental Health and Safety (EHS) Office

- Your EHS office is the primary resource for guidance on hazardous waste disposal and will be familiar with institutional, local, and state regulations.
- Provide them with all available information on the **Binapacryl**, including the quantity and any available Safety Data Sheets (SDS).

Step 3: Arrange for Professional Disposal

- **Binapacryl** must be disposed of through a licensed hazardous waste disposal facility.[3]
- Your EHS office will coordinate the pickup and disposal with a certified vendor.
- Do not attempt to treat or dispose of **Binapacryl** on your own. Chemical treatment with strong acids or bases will produce the highly toxic Dinoseb.[7]

Step 4: Prepare for Transport

- Follow all instructions from your EHS office and the disposal vendor for preparing the waste for transport.
- Keep the **Binapacryl** in its original container with the label intact.[12]
- If the original container is compromised, the EHS office will provide instructions for secure overpacking.

Step 5: Documentation

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- Retain all documentation related to the disposal of the hazardous waste, as required by your institution and regulatory agencies. This is part of the "cradle-to-grave" tracking of hazardous materials under RCRA.[3]

Prohibited Disposal Methods

- DO NOT pour **Binapacryl** down the drain, into the toilet, or in any sewer system.[13] This can contaminate waterways and interfere with wastewater treatment processes.[13]
- DO NOT place **Binapacryl** in the regular trash.
- DO NOT incinerate **Binapacryl** unless conducted in a specialized, high-temperature hazardous waste incinerator capable of handling such materials and preventing the release of toxic fumes.[7][9]
- DO NOT attempt to decontaminate or reuse empty **Binapacryl** containers.[12]

Disposal Decision Workflow

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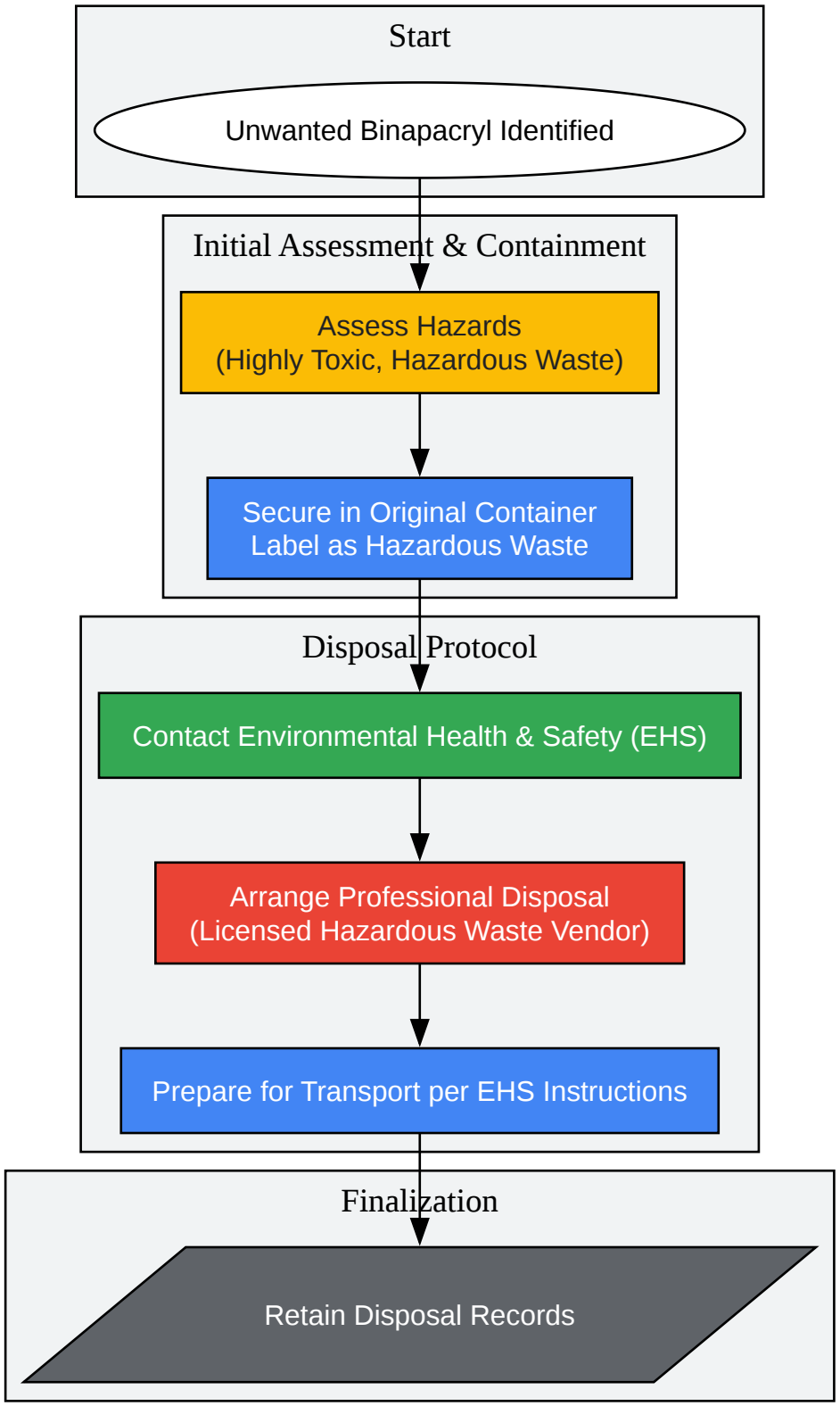

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Caption: Workflow for the proper disposal of **Binapacryl**.

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- To cite this document: BenchChem. [Proper Disposal of Binapacryl: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667083/docs#proper-disposal-of-binapacryl-a-guide-for-laboratory-professionals]

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